

# comparative study of malic acid and EDTA as chelating agents in soil remediation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Malic Acid

Cat. No.: B166107

[Get Quote](#)

## A Comparative Showdown: Malic Acid vs. EDTA for Soil Remediation

A deep dive into the efficacy, environmental impact, and practical application of two key chelating agents in the battle against heavy metal soil contamination.

Researchers and environmental scientists are in a constant search for effective and eco-friendly solutions to remediate soils contaminated with heavy metals. Among the various techniques, soil washing with chelating agents has emerged as a promising approach. This guide provides a comprehensive comparison of two such agents: the synthetic aminopolycarboxylic acid, EDTA (ethylenediaminetetraacetic acid), and the naturally occurring low-molecular-weight organic acid, **malic acid**. This objective analysis, supported by experimental data, aims to equip researchers, scientists, and drug development professionals with the necessary information to make informed decisions for their soil remediation strategies.

## Performance in Heavy Metal Removal: A Quantitative Comparison

The effectiveness of a chelating agent is primarily determined by its ability to bind with heavy metals, forming stable, water-soluble complexes that can be flushed from the soil. The following tables summarize the heavy metal removal efficiencies of **malic acid** and EDTA based on various experimental studies.

Table 1: Heavy Metal Removal Efficiency of **Malic Acid**

Heavy Metal	Concentration of Malic Acid	Soil Type	pH	Liquid:Solid Ratio	Washing Time (hours)	Removal Efficiency (%)	Reference
Lead (Pb)	0.3 M (mixed with Citric Acid)	Not Specified	Not Specified	25:1	12	88.65	[1][2]
Cadmium (Cd)	3% solution	Loamy Sand	Acidic	8:1	Not Specified	26.71	[3]
Copper (Cu)	3% solution	Loamy Sand	Acidic	8:1	8	~4.1 mg/L extracted	[4]
Zinc (Zn)	3% solution	Loamy Sand	Acidic	8:1	Not Specified	~17 mg/L extracted	[4]

Table 2: Heavy Metal Removal Efficiency of EDTA

Heavy Metal	Concentration of EDTA	Soil Type	pH	Liquid:Solid Ratio	Washing Time (hours)	Removal Efficiency (%)	Reference
Copper (Cu)	0.05 M	Sandy Loam	Not Specified	25:1	6	70.3	[5]
Nickel (Ni)	0.05 M	Sandy Loam	Not Specified	25:1	6	62.5	[5]
Zinc (Zn)	0.05 M	Sandy Loam	Not Specified	25:1	6	60.4	[5]
Cadmium (Cd)	0.05 M	Sandy Loam	Not Specified	25:1	6	56.7	[5]
Lead (Pb)	0.05 M	Sandy Loam	Not Specified	25:1	6	50.5	[5]
Lead (Pb)	0.5 M	Agricultural Soil	6.14	Not Specified	1	93.79	[6]
Chromium (Cr)	0.1 M	Not Specified	Not Specified	Not Specified	6	Not Detected	[7]
Iron (Fe)	0.1 M	Not Specified	Not Specified	Not Specified	9	50	[7]

## The Environmental Dilemma: Biodegradability and Ecological Impact

A critical factor in the selection of a chelating agent is its environmental footprint. While highly effective, EDTA's primary drawback is its low biodegradability, leading to persistence in the environment.[8][9] This persistence raises concerns about the potential for leaching of metal-chelate complexes into groundwater, posing a secondary contamination risk.[10][11]

Furthermore, high concentrations of EDTA can alter the physical and chemical properties of the soil.[7]

In contrast, **malic acid**, a naturally occurring organic acid, is readily biodegradable and considered more environmentally friendly.<sup>[1][3]</sup> Its use is less likely to cause long-term damage to the soil structure and ecosystem. However, like other organic acids, its effectiveness can be influenced by soil pH and the presence of other organic matter.

## Experimental Protocols: A Closer Look at the Methodology

To ensure the reproducibility and validity of research findings, detailed experimental protocols are essential. Below are representative methodologies for soil washing experiments using **malic acid** and EDTA.

### Soil Washing with Malic Acid (and Citric Acid)

This protocol is based on a study investigating the removal of lead from contaminated soil.<sup>[1][2]</sup>

- **Sample Preparation:** 2 grams of contaminated soil samples are placed in a series of 100 mL centrifuge tubes.
- **Washing Solution Preparation:** Solutions of citric acid and **malic acid** are prepared at various concentrations (0.01, 0.1, 0.2, 0.3, 0.4, 0.5, and 0.6 mol/L).
- **Washing Procedure:** 50 mL of the prepared chelating agent solution is added to each centrifuge tube.
- **Agitation:** The tubes are agitated for a specified period (e.g., 12 hours) to ensure thorough mixing and reaction.
- **Separation:** After agitation, the suspension is centrifuged to separate the soil from the liquid extract.
- **Analysis:** The concentration of the target heavy metal in the supernatant is determined using Atomic Absorption Spectrometry (AAS).

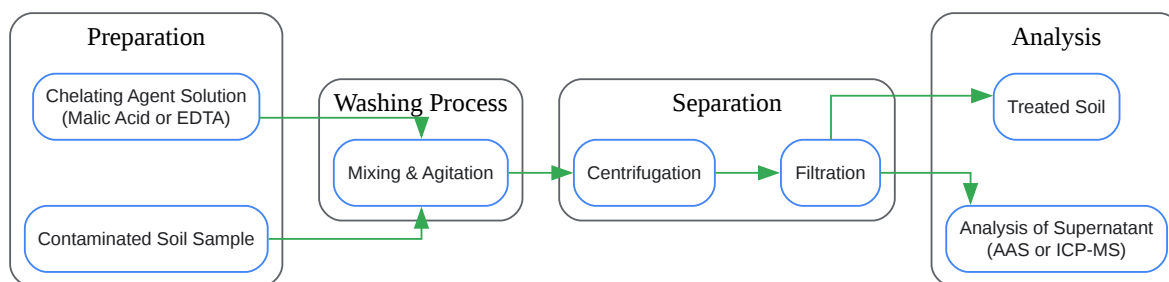
### Soil Washing with EDTA

This protocol is derived from a study on the removal of multiple heavy metals.<sup>[7][12]</sup>

- **Sample Preparation:** 1.0 gram of the contaminated soil sample is used.
- **Washing Solution Preparation:** An EDTA solution of a specific concentration (e.g., 0.1 M) is prepared.
- **Washing Procedure:** The soil sample is mixed with the EDTA solution in a 50 mL centrifuge tube.
- **Agitation:** The suspension is oscillated at a controlled temperature (e.g., 20°C) and pH (e.g., 6) for a designated time (e.g., 1, 3, 6, and 9 hours).
- **Separation:** The sample is centrifuged at 4000 r/min for 10 minutes and then filtered through a 0.45  $\mu\text{m}$  micropore filter.
- **Analysis:** The concentrations of heavy metals in the supernatant are measured by inductively coupled plasma mass spectroscopy (ICP-MS).

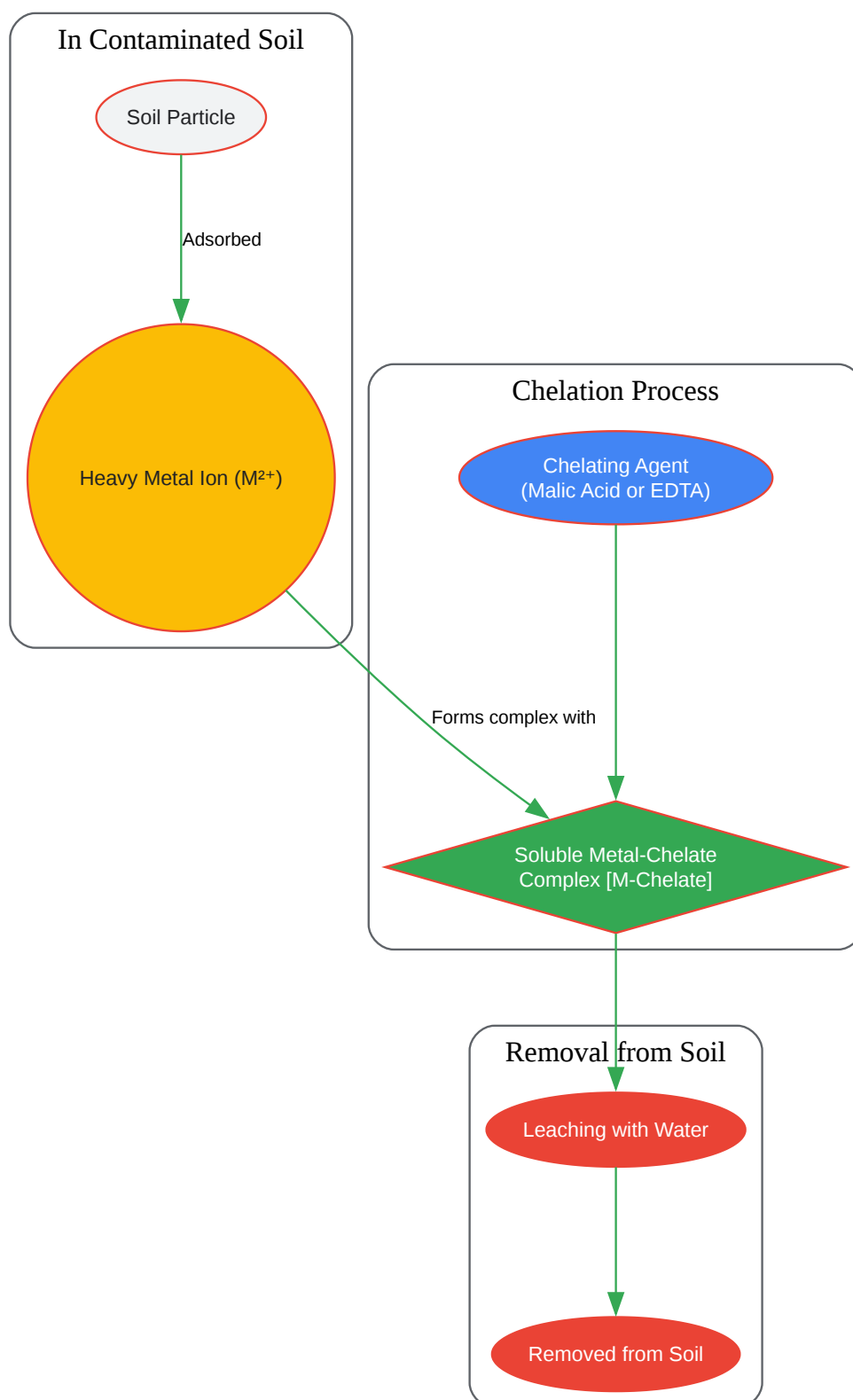
## Visualizing the Process: Workflows and Mechanisms

To better understand the experimental process and the underlying chemical interactions, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a typical soil washing experiment.



[Click to download full resolution via product page](#)

Caption: The fundamental mechanism of heavy metal chelation in soil.

## Conclusion: A Balancing Act Between Efficacy and Environmental Stewardship

The choice between **malic acid** and EDTA for soil remediation is not straightforward and involves a trade-off between removal efficiency and environmental impact.

- EDTA generally demonstrates superior or comparable heavy metal removal efficiency across a wider range of metals.<sup>[5]</sup> Its strong chelating ability makes it a potent agent for heavily contaminated sites. However, its persistence in the environment is a significant drawback that necessitates careful management of the washing effluent to prevent secondary pollution.<sup>[8][10]</sup>
- **Malic Acid**, as a biodegradable and environmentally benign option, presents a more sustainable approach to soil remediation.<sup>[1][3]</sup> While its removal efficiency might be lower for certain metals compared to EDTA, it can be highly effective, particularly for lead, and its use mitigates the risk of long-term environmental damage.<sup>[1][2]</sup>

Ultimately, the optimal choice of chelating agent will depend on the specific context of the contamination, including the type and concentration of heavy metals, the soil characteristics, regulatory requirements, and the overall goals of the remediation project. For applications where environmental impact is a primary concern, **malic acid** and other low-molecular-weight organic acids offer a compelling alternative to traditional synthetic chelators. Future research should focus on optimizing the application of these greener alternatives to enhance their efficiency and broaden their applicability in the field of soil remediation.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Heavy metal lead(Pb) removal in contaminated soils using citric acid and malic acid as washing agents | Semantic Scholar [semanticscholar.org]

- 3. Influence of the Extraction Solution on the Removal of Heavy Metals from Polluted Soils - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. utoronto.scholaris.ca [utoronto.scholaris.ca]
- 6. pjoes.com [pjoes.com]
- 7. uest.ntua.gr [uest.ntua.gr]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. EDTA as a legacy soil chelant: a comparative study to a more environmentally sensitive alternative for metal removal by Pistia stratiotes L - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pureadmin.qub.ac.uk [pureadmin.qub.ac.uk]
- 12. journals.vilniustech.lt [journals.vilniustech.lt]
- To cite this document: BenchChem. [comparative study of malic acid and EDTA as chelating agents in soil remediation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166107#comparative-study-of-malic-acid-and-edta-as-chelating-agents-in-soil-remediation]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)